

# In-Depth Technical Guide: 2,4,6-Trichloropyridine-3-carboxylic Acid

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## Compound of Interest

Compound Name: 2,4,6-Trichloropyridine-3-carboxylic acid

Cat. No.: B1288208

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CAS Number: 69422-72-6

Synonyms: 2,4,6-Trichloronicotinic Acid

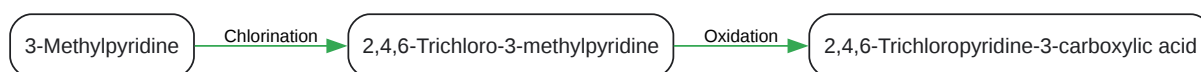
## Chemical and Physical Properties

This section summarizes the key chemical and physical properties of **2,4,6-Trichloropyridine-3-carboxylic acid**. The data is compiled from various chemical suppliers and databases.

Property	Value	Source
CAS Number	69422-72-6	Multiple Sources
Molecular Formula	C <sub>6</sub> H <sub>2</sub> Cl <sub>3</sub> NO <sub>2</sub>	[1]
Molecular Weight	226.44 g/mol	[1]
IUPAC Name	2,4,6-trichloropyridine-3-carboxylic acid	[1]
Boiling Point	357.4 °C at 760 mmHg	[1]
Density (Theoretical)	1.728 g/cm <sup>3</sup>	[1]
Flash Point	169.9 °C	[1]
Refractive Index	1.618	[1]
Appearance	White to off-white solid	Inferred from related compounds
Solubility	Sparingly soluble in water, soluble in common organic solvents	Inferred from related compounds

## Synthesis Pathway

The primary synthetic route to **2,4,6-Trichloropyridine-3-carboxylic acid** involves a multi-step process starting from 3-methylpyridine. The pathway includes a chlorination step followed by an oxidation step.



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Caption: Synthesis pathway of **2,4,6-Trichloropyridine-3-carboxylic acid**.

## Experimental Protocols

While a detailed, peer-reviewed experimental protocol for the synthesis of **2,4,6-Trichloropyridine-3-carboxylic acid** is not readily available in the public domain, the following outlines the general procedures for the key transformations based on analogous reactions.

## General Analytical Methods for Pyridine Derivatives

Analysis of pyridine derivatives typically employs a combination of chromatographic and spectroscopic techniques to determine purity and elucidate structure.

- **High-Performance Liquid Chromatography (HPLC):** A standard method for assessing the purity of pyridine carboxylic acids. A typical setup would involve a C18 column with a mobile phase consisting of a gradient of acetonitrile and water with an acidic modifier like formic acid or trifluoroacetic acid.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR are crucial for structural confirmation. The chemical shifts, splitting patterns, and integration of the proton signals, along with the number and chemical shifts of the carbon signals, provide a detailed picture of the molecular structure.
- **Mass Spectrometry (MS):** Used to determine the molecular weight and fragmentation pattern of the compound, further confirming its identity.
- **Infrared (IR) Spectroscopy:** Provides information about the functional groups present in the molecule. For **2,4,6-Trichloropyridine-3-carboxylic acid**, characteristic peaks for the carboxylic acid O-H and C=O stretches, as well as C-Cl and pyridine ring vibrations, would be expected.

## Applications in Research and Drug Development

Pyridine carboxylic acids are a significant class of compounds in medicinal chemistry and drug development due to their presence in numerous biologically active molecules. While specific applications for **2,4,6-Trichloropyridine-3-carboxylic acid** are not extensively documented, its structural motifs suggest its potential as a versatile intermediate in the synthesis of novel therapeutic agents.

The pyridine ring is a common scaffold in many approved drugs, and the presence of chloro- and carboxylic acid functional groups allows for a variety of chemical modifications. These

groups can be manipulated to introduce different pharmacophores and modulate the physicochemical properties of a lead compound to enhance its efficacy, selectivity, and pharmacokinetic profile.

## Safety and Handling

**2,4,6-Trichloropyridine-3-carboxylic acid** is a chemical that should be handled with appropriate safety precautions in a laboratory setting.

Hazard Statements:[[1](#)]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[[1](#)]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

GHS Pictogram:[[1](#)]

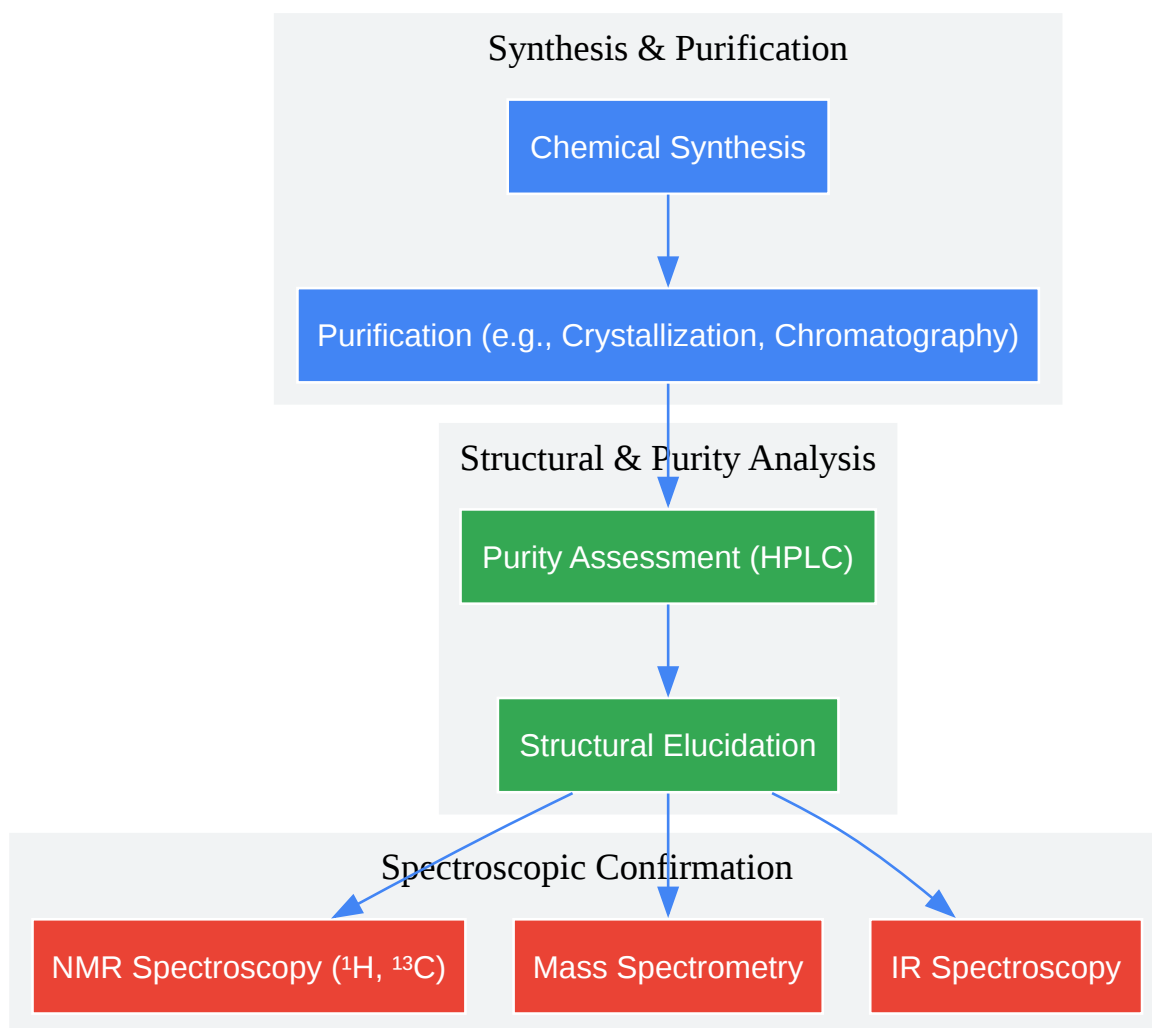
- GHS07: Exclamation mark

It is recommended to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

## Logical Relationship of Analytical Techniques

The characterization of a synthesized chemical compound like **2,4,6-Trichloropyridine-3-carboxylic acid** follows a logical workflow of analytical techniques to confirm its identity and

purity.



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Caption: Workflow for the analysis of synthesized compounds.

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## References

- 1. americanelements.com [americanelements.com]
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